

Technical Support Center: Optimizing Recrystallization of Strontium Dihydroxide Octahydrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

Cat. No.: *B074869*

[Get Quote](#)

Welcome to the technical support center for the purification and optimization of **Strontium Dihydroxide Octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$). As Senior Application Scientists, we understand that obtaining high-purity crystalline material with consistent particle size is critical for success in research and development. This guide is designed to provide you with expert insights, actionable troubleshooting protocols, and a deeper understanding of the physicochemical principles governing the recrystallization process.

Part 1: Frequently Asked Questions (FAQs)

This section addresses foundational questions that are crucial for understanding the recrystallization process.

Q1: What is the fundamental principle behind the recrystallization of strontium dihydroxide octahydrate?

The recrystallization of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ is based on its temperature-dependent solubility in water. The compound is significantly more soluble in hot water than in cold water.^{[1][2]} For instance, its solubility increases from approximately 0.90 g/100 mL at 0°C to 47.7 g/100 mL at 100°C.^[1] This steep solubility curve allows for the dissolution of the impure solid in a minimum amount of hot solvent to create a saturated solution. As this solution is slowly cooled, the solubility decreases, forcing the **strontium dihydroxide octahydrate** to crystallize out of the solution, leaving the majority of impurities behind in the mother liquor.

Q2: Why is water the recommended solvent?

Water is the ideal solvent for several reasons. Firstly, its polarity effectively dissolves the ionic compound strontium hydroxide.[3] Secondly, the significant difference in the solubility of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ at high and low temperatures is most pronounced in water, which is the key to achieving a high recovery yield.[4] Lastly, it is a safe, inexpensive, and environmentally benign solvent. Strontium hydroxide is insoluble in non-polar solvents like acetone.[1][5]

Q3: What is the most common impurity and how does it affect the process?

The most common impurity is strontium carbonate (SrCO_3).[6] Strontium hydroxide is a strong base and readily absorbs carbon dioxide (CO_2) from the atmosphere to form the much less soluble strontium carbonate. This impurity is problematic because it is largely insoluble even in hot water, leading to a cloudy appearance in the final product and a reduction in purity. Its presence can also interfere with the crystal growth process by acting as unwanted nucleation sites.

Q4: What are the critical safety precautions when handling strontium dihydroxide?

Strontium dihydroxide is a corrosive and caustic alkali that can cause severe skin burns and serious eye damage.[7][8][9] It is imperative to use appropriate personal protective equipment (PPE), including safety goggles with side shields or a face shield, chemical-resistant gloves, and a lab coat.[6][10] All handling should be performed in a well-ventilated area or a fume hood to avoid inhaling the dust, which is irritating to the respiratory system.[11][12] In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[12]

Part 2: Troubleshooting Guide

This guide provides solutions to common problems encountered during the recrystallization of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$.

Problem	Probable Cause(s)	Expert Solution & Scientific Explanation
Low Crystal Yield	<p>1. Incomplete Dissolution: Not all the crude material was dissolved initially. 2. Excess Solvent: Too much water was used, preventing the solution from becoming saturated upon cooling. 3. Cooling Not Cold Enough: The final temperature of the mother liquor is too high, leaving a significant amount of product dissolved.</p>	<p>Solution: 1. Ensure the solution is heated to boiling (approx. 100°C) to maximize solubility and dissolve the maximum amount of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$.^[1] 2. Add hot water portion-wise, just until the solid dissolves completely. This creates a saturated solution, maximizing recovery upon cooling. 3. Cool the flask in an ice-water bath to bring the final temperature as close to 0°C as possible to minimize the amount of dissolved product.^[1]</p>
Fine Powder Forms Instead of Large Crystals	<p>1. Rapid Cooling: Cooling the solution too quickly causes a rapid increase in supersaturation, leading to explosive nucleation rather than controlled crystal growth. 2. High Supersaturation: The initial solution was too concentrated. 3. Excessive Agitation: Vigorous stirring or agitation can induce secondary nucleation, resulting in many small crystals.</p>	<p>Solution: 1. Allow the hot, filtered solution to cool slowly and undisturbed at room temperature before transferring it to an ice bath. Slow cooling keeps the level of supersaturation low, favoring the growth of existing crystals over the formation of new nuclei.^[13] 2. If "oiling out" or immediate precipitation occurs upon slight cooling, add a small amount of hot water to dilute the solution slightly. 3. Avoid excessive agitation during the cooling phase. If stirring is necessary for heat transfer, use a slow, steady</p>

rate. Consider adding seed crystals to provide templates for controlled growth.^[14]

Crystals Appear Cloudy or Contain Particulates

1. Insoluble Impurities: Solid impurities (like dust or SrCO_3) were not removed from the hot solution. 2. CO_2 Contamination: The solution absorbed CO_2 from the air during the process, forming insoluble SrCO_3 .

Solution: 1. Perform a hot gravity filtration step after dissolving the crude solid. This removes any insoluble materials before the cooling and crystallization phase. Use fluted filter paper to maximize the filtration speed and prevent premature crystallization in the funnel. 2. Minimize exposure to air. Keep the dissolving flask covered. Consider performing the recrystallization under a gentle stream of an inert gas like nitrogen or argon.

No Crystallization Occurs Upon Cooling

1. Solution is Undersaturated: Too much solvent was added, or the initial material had a very low concentration of the desired product. 2. Lack of Nucleation Sites: The solution is supersaturated but requires an initiation event to begin crystallization.

Solution: 1. If the solution is too dilute, gently boil off some of the water to increase the concentration until you observe slight turbidity at the boiling point. 2. Induce crystallization by adding a few "seed" crystals of pure $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$. Alternatively, gently scratch the inside of the flask below the solvent line with a glass rod. The microscopic scratches provide nucleation sites for crystal growth.

Part 3: Experimental Protocol & Data

Optimized Recrystallization Protocol

This protocol is designed to yield high-purity, well-formed crystals of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$.

- **Dissolution:** In a fume hood, place the impure $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ in an Erlenmeyer flask. Add a minimal amount of deionized water. Heat the mixture to boiling (approx. 100°C) with stirring. Continue to add small portions of hot deionized water until the solid is completely dissolved. [\[1\]](#)
- **Hot Gravity Filtration (Crucial Step):** Place a stemless funnel with fluted filter paper over a clean, pre-heated Erlenmeyer flask. Pour the hot, saturated solution through the filter paper to remove any insoluble impurities like strontium carbonate. This step must be performed quickly to prevent the product from crystallizing prematurely in the funnel.
- **Slow Cooling & Crystallization:** Cover the flask containing the hot filtrate and allow it to cool slowly and undisturbed to room temperature. This slow cooling is critical for the formation of large, well-defined crystals. [\[13\]](#)
- **Complete Crystallization:** Once the flask has reached room temperature, place it in an ice-water bath for at least 30 minutes to maximize the precipitation of the product from the solution.
- **Isolation:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold deionized water to remove any residual mother liquor. It is important to use ice-cold water to minimize the redissolving of the product.
- **Drying:** Dry the purified crystals. Note that $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ loses its water of hydration above 100°C . [\[1\]](#)[\[5\]](#) Drying can be done in a desiccator or in a vacuum oven at a low temperature (e.g., $40\text{-}50^\circ\text{C}$) to preserve the octahydrate form.

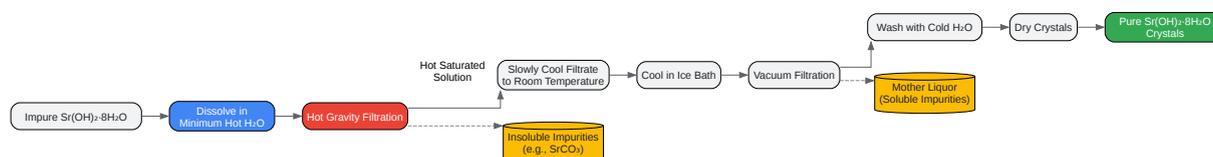
Data Presentation

Table 1: Solubility of Strontium Hydroxide in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 mL of H ₂ O)
0	0.41[1][15]
20	0.81[15]
40	1.77[15][16]
80	8.3[15]
100	21.83 (anhydrous) / 47.7 (octahydrate)[1]

Part 4: Visualization of Workflows

Diagram 1: Recrystallization Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for purifying Sr(OH)₂·8H₂O via recrystallization.

Diagram 2: Troubleshooting Logic

Caption: A logical flowchart for troubleshooting common recrystallization issues.

References

- Harper College. (n.d.). Material Safety Data Sheet Strontium Hydroxide Octahydrate, 98%. Retrieved from [\[Link\]](#)
- Athanasios Sioris. (n.d.). Material Safety Data Sheet Strontium Hydroxide. Retrieved from [\[Link\]](#)
- Loba Chemie. (2025). STRONTIUM HYDROXIDE OCTAHYDRATE EXTRA PURE Safety Data Sheet. Retrieved from [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: Strontium hydroxide octahydrate. Retrieved from [\[Link\]](#)
- Khan, M. A., et al. (2018). Determination of thermodynamic Parameters from the dissolution of Strontium hydroxide in water and mixed solvent systems by pH-metry. International Journal of Research in Chemistry and Environment, 8(4), 1-5.
- CN102515235A. (2012). Method for preparing strontium hydroxide octahydrate granular crystals. Google Patents.
- LookChem. (n.d.). Cas 18480-07-4, Strontium hydroxide. Retrieved from [\[Link\]](#)
- Various Authors. (2017). Why is Sr(OH)₂ more soluble in cold water than in hot water? Quora. Retrieved from [\[Link\]](#)
- Wang, Y., et al. (2023). Study on the Growth and Regulation of Large-Particle Sr(OH)₂·8H₂O Crystals with Process Analytical Technology. Crystals, 13(12), 1-14. [\[Link\]](#)
- Ldycdn. (2018). Strontium hydroxide octahydrate Safety Data Sheet. Retrieved from [\[Link\]](#)
- CN102765739A. (2012). High-purity strontium oxide and preparation method thereof. Google Patents.
- Ataman Kimya. (n.d.). STRONTIUM HYDROXIDE. Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (2004). Analytical Methods for Strontium. Retrieved from [\[Link\]](#)
- FUNCMATER. (n.d.). Strontium hydroxide octahydrate (Sr(OH)₂·8H₂O)-Powder. Retrieved from [\[Link\]](#)

- Chemister.ru. (n.d.). Strontium hydroxide properties. Retrieved from [[Link](#)]
- E FORU Materials Inc. (n.d.). Strontium Hydroxide Octahydrate CAS #: 1311-10-0. Retrieved from [[Link](#)]
- Ricci, J. S., et al. (2005). Structure of strontium hydroxide octahydrate, $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, at 20, 100 and 200 K from neutron diffraction. ResearchGate. Retrieved from [[Link](#)]
- PubChem. (n.d.). Strontium hydroxide octahydrate. Retrieved from [[Link](#)]
- Carlson, E.T. (1954). Some properties of strontium hydroxide and its monohydrate. Journal of Research of the National Bureau of Standards, 53(6), 371-374.
- American Elements. (n.d.). Strontium Hydroxide Octahydrate. Retrieved from [[Link](#)]
- Smith, H. G. (1953). The crystal structure of strontium hydroxide octahydrate, $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$. Acta Crystallographica, 6(7), 604-605.
- Reuter, H., Kamaha, S., & Zerzouf, O. (2007). Hydrogen Bonds in the Crystal Structure of Strontium Hydroxide Octahydrate $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$. ResearchGate. Retrieved from [[Link](#)]
- Parra, T. (2020, July 17). How To Recrystallize A Solid. YouTube. Retrieved from [[Link](#)]
- Ricci, J. S., et al. (2005). Structure of strontium hydroxide octahydrate, $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, at 20, 100 and 200 K from neutron diffraction. ResearchGate. Retrieved from [[Link](#)]
- Reuter, H., Kamaha, S., & Zerzouf, O. (2007). Hydrogen Bonds in the Crystal Structure of Strontium Hydroxide Octahydrate $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$. Semantic Scholar. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Strontium hydroxide | 18480-07-4 [chemicalbook.com]

- 2. quora.com [quora.com]
- 3. sarchemlabs.com [sarchemlabs.com]
- 4. Solubility Table for Water at Temperature [sigmaaldrich.com]
- 5. sarchemlabs.com [sarchemlabs.com]
- 6. Sr(OH)₂ - 水酸化ストロンチウム八水和物 [sigmaaldrich.com]
- 7. lobachemie.com [lobachemie.com]
- 8. carlroth.com [carlroth.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. jmrrowxhoilrmi5q.lodycdn.com [jmrrowxhoilrmi5q.lodycdn.com]
- 11. dept.harpercollege.edu [dept.harpercollege.edu]
- 12. sioris.net [sioris.net]
- 13. youtube.com [youtube.com]
- 14. mdpi.com [mdpi.com]
- 15. strontium hydroxide [chemister.ru]
- 16. buy Strontium hydroxide octahydrate Crystal manufacturers - FUNCMATER [funcmater.com]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Recrystallization of Strontium Dihydroxide Octahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074869#optimizing-recrystallization-of-strontium-dihydroxide-octahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com